

# Synergistic Effects of NOR116 with Other Flame Retardants: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NOR116

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This guide provides a comprehensive comparison of the flame-retardant performance of **NOR116**, a monomeric N-alkoxy hindered amine, and its synergistic effects when combined with other flame retardants. The information is supported by experimental data from peer-reviewed studies, with detailed methodologies for key experiments to facilitate replication and further research.

## Introduction to NOR116

**NOR116**, commercially known as Flamestab® NOR 116 FF, is a halogen-free flame retardant that also functions as a UV and thermal stabilizer.[1][2] It is effective at low concentrations, typically between 1% and 1.5%, in various polymers, most notably polypropylene (PP).[1] Its primary flame-retardant mechanism involves the generation of various radicals, such as aminyl, alkoxy, nitroxyl, and alkyl radicals, which interfere with the combustion cycle.[3]

## Comparative Performance of NOR116 and Other Flame Retardants

Evaluating the standalone performance of **NOR116** against other common flame retardants is crucial for understanding its relative efficacy. The following tables summarize key flammability metrics for **NOR116** in comparison to halogenated, phosphorus-based, and other nitrogen-based flame retardants.

**Table 1: Comparison of NOR116 with a Halogenated Flame Retardant in LDPE**

Flame Retardant System	Concentration (wt%)	Burning Length (mm)	Burning Time (s)	Dripping
NOR116	1.0	95	18	No
Luvogard MB81/PE (Brominated FR)	1.0	85	15	Yes

Experimental data for Table 1 was extracted from a comparative study in Low-Density Polyethylene (LDPE).

**Table 2: Comparison of NOR116 with a Disulfide Flame Retardant in PP**

Flame Retardant	Concentration (wt%)	Burning Length (mm)	Burning Time (s)
NOR116	0.5	-	-
5,5'-dithiobis(2-nitrobenzoic acid)	0.5	53	10

This study highlights the superior performance of the disulfide compound compared to **NOR116** in polypropylene films at the same low concentration.[\[3\]](#)

## Synergistic Effects of NOR116 with Other Flame Retardants

**NOR116** exhibits significant synergistic effects when combined with various classes of flame retardants, often leading to enhanced performance that surpasses the efficacy of the individual components.

## Synergy with Phosphorus-Based Flame Retardants

The combination of **NOR116** with phosphorus-based flame retardants, particularly intumescent systems, has been shown to be highly effective.

A study on the addition of **NOR116** to a classic intumescent flame retardant (IFR) system consisting of ammonium polyphosphate (APP) and pentaerythritol (PER) in polypropylene demonstrated a remarkable synergistic effect. The addition of a small amount of **NOR116** significantly improved the flame retardancy of the PP/IFR composite.<sup>[4]</sup>

Table 3: Performance of PP/APP/PER with and without **NOR116**

Formulation	Limiting Oxygen Index (LOI) (%)	UL-94 Rating
PP / 24.5% APP/PER	31.0	V-1
PP / 24.5% APP/PER / 0.5% NOR116	35.0	V-0

The data clearly indicates that a mere 0.5 wt% of **NOR116** elevates the flame retardancy to the highest UL-94 classification and substantially increases the LOI.<sup>[4][5]</sup>

Research has also explored the synergy between **NOR116**, a cyclic phosphonate (Aflammit PCO-900), and fumed silica in polypropylene. The combination of these components led to a significant improvement in flame retardancy.<sup>[6][7]</sup>

Table 4: LOI and Cone Calorimetry Data for PP with Phosphonate, **NOR116**, and Fumed Silica

Formulation	LOI (%)	Peak Heat Release Rate (pHRR) (kW/m <sup>2</sup> )	Total Heat Release (THR) (MJ/m <sup>2</sup> )
PP + 5% PCO-900	21.3	450	85
PP + 3.5% PCO-900 + 1.5% NOR116	24.99	380	75
PP + 3.5% PCO-900 + 1.5% NOR116 + 1% Fumed Silica	25.66	350	70

These results demonstrate a progressive enhancement of flame retardancy with the addition of **NOR116** and fumed silica to the phosphonate-containing polypropylene.[6]

## Synergy with Solid Acids and Halogenated Flame Retardants

**NOR116** also shows synergistic behavior with solid acids and can enhance the efficacy of halogenated flame retardants.

In a study using silica alumina (SA) as a solid acid in polypropylene, the combination with **NOR116** promoted melt dripping, which helps to remove heat from the combustion zone and suppress upward flame spread.[5] Furthermore, the introduction of a small quantity of a halogen-based flame retardant to the PP/SA/**NOR116** mixture resulted in rapid self-extinguishing. This is attributed to a gas-phase mechanism where radicals generated by the flame retardants trap the highly reactive H• and OH• radicals that propagate the fire.[5]

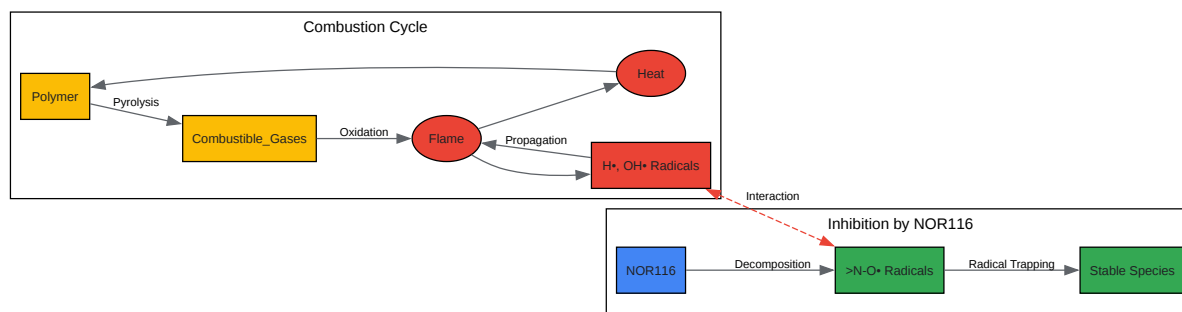
## Mechanisms of Action and Synergism

The flame retardancy of **NOR116** and its synergistic systems can be understood by examining their actions in both the gas and condensed phases of a fire.

### Gas Phase Mechanism: Radical Scavenging

The primary mechanism of **NOR116** is radical scavenging in the gas phase. During combustion, **NOR116** decomposes to produce nitroxyl radicals (>N-O•) and other radical

species. These radicals are highly effective at trapping the chain-propagating radicals ( $\text{H}\cdot$  and  $\text{OH}\cdot$ ) in the flame, thereby interrupting the exothermic combustion process.

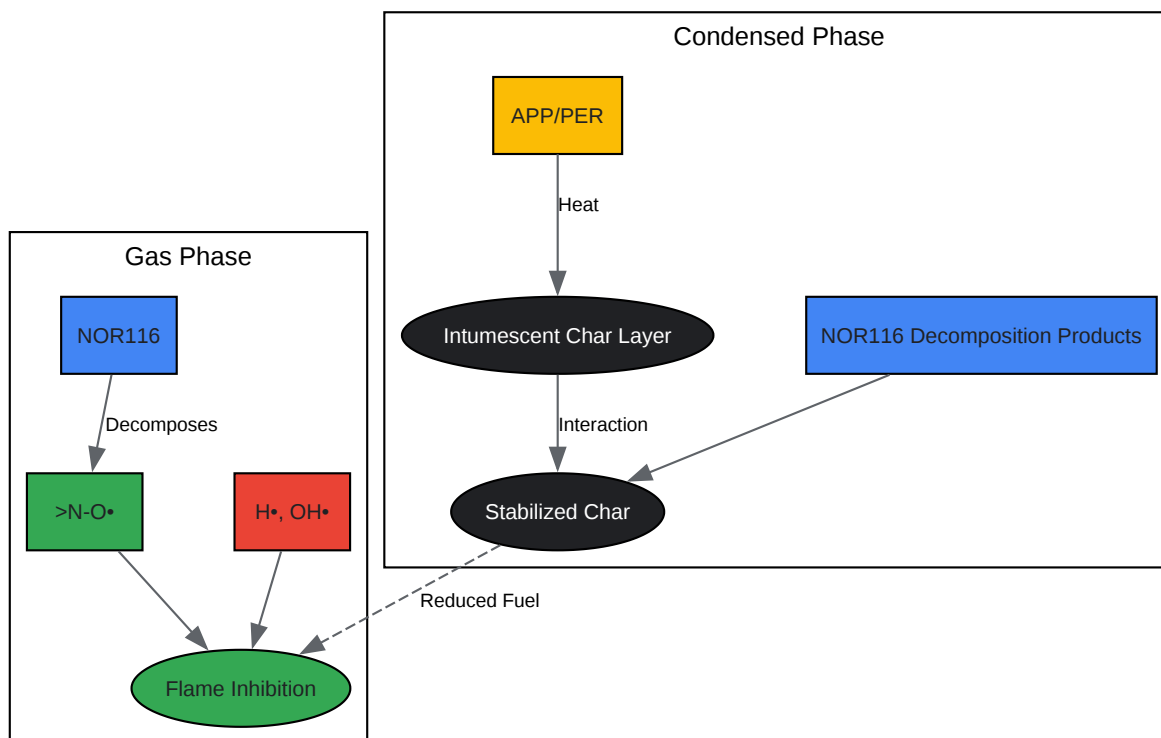


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### Gas Phase Radical Scavenging by **NOR116**

## Synergistic Mechanism with Intumescent Flame Retardants

When combined with an intumescent system like APP/PER, **NOR116** participates in both gas and condensed phase mechanisms. In the gas phase, it performs its radical scavenging function. In the condensed phase, the decomposition products of **NOR116** can interact with the forming char layer, enhancing its stability and integrity. This dual-action leads to a more effective barrier against heat and mass transfer, thus improving the overall flame retardancy.



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Synergy of **NOR116** with Intumescent FRs

## Experimental Protocols

### Limiting Oxygen Index (LOI) - ASTM D2863

The Limiting Oxygen Index test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

- Apparatus: A heat-resistant glass chimney containing a vertically mounted specimen holder. Gas control meters for oxygen and nitrogen.
- Specimen: Typically a bar of specified dimensions (e.g., 100 mm x 10 mm x 4 mm).
- Procedure:

- The specimen is mounted vertically in the glass chimney.
- A mixture of oxygen and nitrogen is flowed upwards through the chimney.
- The top edge of the specimen is ignited with a propane flame.
- The oxygen concentration is adjusted until the flame is self-sustaining for a specified period or burns a certain length of the specimen.
- The LOI is calculated as the percentage of oxygen in the gas mixture.

## UL-94 Vertical Burning Test

This test assesses the flammability of plastic materials in response to a small open flame under controlled laboratory conditions.

- Apparatus: A test chamber, a Bunsen burner with a specified barrel diameter, a wing tip for the burner, a specimen clamp, and a timer. A piece of cotton is placed below the specimen.
- Specimen: A rectangular bar of specified dimensions (e.g., 125 mm x 13 mm x thickness).
- Procedure:
  - The specimen is clamped vertically.
  - A flame of a specified height is applied to the bottom edge of the specimen for 10 seconds and then removed.
  - The afterflame time (t1) is recorded.
  - Immediately after the flame extinguishes, the flame is reapplied for another 10 seconds and then removed.
  - The afterflame time (t2) and afterglow time (t3) are recorded.
  - It is noted whether flaming drips ignite the cotton below.
- Classification: Materials are classified as V-0, V-1, or V-2 based on the afterflame times, afterglow time, and whether flaming drips ignite the cotton. V-0 is the highest rating,

indicating the most flame-retardant material.

## Cone Calorimetry - ASTM E1354

The cone calorimeter is a bench-scale instrument used to study the fire behavior of materials. It measures properties such as heat release rate (HRR), time to ignition, mass loss rate, and smoke production.

- Apparatus: A conical radiant heater, a load cell to measure mass loss, a spark igniter, and an exhaust system with gas analysis instrumentation.
- Specimen: A square plaque of specified dimensions (e.g., 100 mm x 100 mm x thickness).
- Procedure:
  - The specimen is placed horizontally on the load cell below the conical heater.
  - The specimen is exposed to a constant heat flux (e.g., 35 or 50 kW/m<sup>2</sup>).
  - The time to ignition is recorded.
  - During combustion, the instrument continuously measures the heat release rate by oxygen consumption calorimetry, the mass of the specimen, and the smoke density.
- Key Parameters:
  - Peak Heat Release Rate (pHRR): The maximum heat release rate during combustion, a key indicator of fire intensity.
  - Total Heat Release (THR): The total amount of heat generated during the test.
  - Time to Ignition (TTI): The time it takes for the material to ignite under the specified heat flux.

## Conclusion

**NOR116** is a versatile, halogen-free flame retardant that demonstrates significant efficacy, particularly when used in synergistic combinations with other flame retardants. Its primary gas-



phase radical scavenging mechanism, coupled with beneficial interactions in the condensed phase with intumescent systems, makes it a valuable component in the development of high-performance, flame-retardant polymeric materials. The experimental data presented in this guide provides a basis for comparing its performance and understanding its synergistic potential. Further research into novel synergistic combinations with **NOR116** could lead to the development of even more efficient and environmentally friendly flame-retardant solutions.

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Address: 3281 E Guasti Rd

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